

Technical Master File: Rhodamine B Isothiocyanate (RBITC)[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *rhodamine B 6-isothiocyanate*

Cat. No.: *B1229083*

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Executive Summary

Rhodamine B Isothiocyanate (RBITC) is a high-performance xanthene derivative widely utilized for the fluorescent labeling of antibodies, lectins, and other proteins.[1] Distinct from its dimethyl analog (TRITC), RBITC possesses diethylamino groups, conferring unique solubility and spectral characteristics.[1] This guide provides a definitive analysis of its physicochemical properties, structural isomerism, and a validated protocol for bioconjugation, ensuring high specific activity and minimal background interference.

Chemical Identity & Structural Analysis[3][4]

Molecular Specifications

RBITC is commercially supplied as a mixture of 5- and 6-isothiocyanate isomers.[1][2] This isomerism does not significantly alter spectral properties but must be accounted for in high-resolution structural studies.

Parameter	Specification
IUPAC Name	9-(2-carboxy-isothiocyanatophenyl)-3,6-bis(diethylamino)xanthylium chloride
Common Acronyms	RBITC, RITC
Molecular Weight	536.08 g/mol (Monochloride salt)
Molecular Formula	C ₂₉ H ₃₀ ClN ₃ O ₃ S
CAS Number	36877-69-7 (Mixed isomers)
Core Structure	Xanthene core with diethylamino substituents
Reactive Moiety	Isothiocyanate (-N=C=S)

RBITC vs. TRITC: A Critical Distinction

A common error in experimental design is conflating RBITC with TRITC (Tetramethylrhodamine isothiocyanate).[1]

- RBITC: Contains diethylamino groups.[3][4] MW ~536.[4] More hydrophobic.
- TRITC: Contains dimethylamino groups. MW ~443. Slightly less hydrophobic.
- Impact: RBITC conjugates often exhibit a red-shifted emission and different quantum yields compared to TRITC.

Physicochemical Properties[2][6][7][9][12][13]

Spectral Characteristics

RBITC exhibits environmentally sensitive fluorescence. The values below represent the dye in methanolic solution; protein conjugation typically induces a bathochromic shift (red shift) of 5–10 nm.

- Excitation Max (): 545–560 nm (Optimal excitation: 550 nm laser line)[1]

- Emission Max (): 570–595 nm^{[1][3][5]}
- Molar Extinction Coefficient (): ~106,000 M⁻¹cm⁻¹ (at)^{[1][6]}
- Appearance: Dark violet/bronze crystalline powder.

Solubility & Stability

- Solubility: Soluble in DMSO, DMF, and Ethanol.^[4] Sparingly soluble in water.
 - Expert Insight: Always prepare a high-concentration stock solution (e.g., 10 mg/mL) in anhydrous DMSO or DMF immediately before use.^[1] Aqueous stock solutions are unstable due to hydrolysis of the isothiocyanate group.
- Hydrolysis: The isothiocyanate group degrades in water to form a non-reactive amine. This reaction is pH-dependent and accelerates at pH > 10.

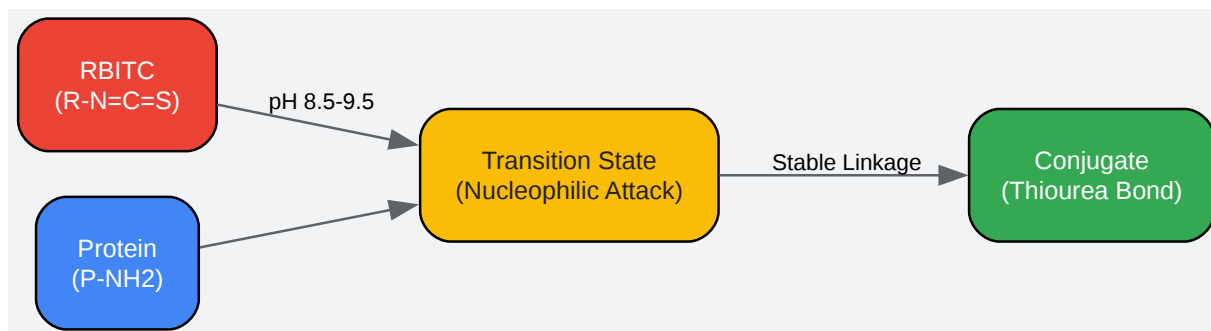
Bioconjugation Mechanics

Reaction Mechanism

The labeling chemistry relies on the nucleophilic attack of a primary amine (Lysine

-amino group or N-terminal

-amine) on the isothiocyanate carbon.^{[1][7]} This forms a stable thiourea linkage.



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Figure 1: Mechanism of thiourea bond formation between RBITC and protein amines.[1]

Validated Experimental Protocol: Antibody Labeling

Objective: Label IgG antibody with RBITC to achieve a Degree of Labeling (DOL) of 2–5 fluorophores per molecule.

Reagents Required

- Protein: Purified IgG (must be free of BSA, gelatin, or amine-containing buffers like Tris/Glycine).[1]
- Labeling Buffer: 0.1 M Sodium Carbonate/Bicarbonate, pH 9.0.
- Dye Stock: RBITC dissolved in anhydrous DMSO (1 mg/mL).
- Purification: Sephadex G-25 desalting column (PD-10) or dialysis cassette (10K MWCO).

Step-by-Step Workflow

Step 1: Buffer Exchange (Critical)

If the antibody is in Tris or contains Azide, dialyze against PBS or Labeling Buffer.[1] Tris contains primary amines that will compete for the dye, neutralizing the reaction.

Step 2: Dye Preparation

Dissolve RBITC in DMSO to 1 mg/mL.

- Calculation: For 1 mg of IgG (approx. 6.6 nmol), use a 20-fold molar excess of dye.
- .[1]
- Volume of DMSO stock =

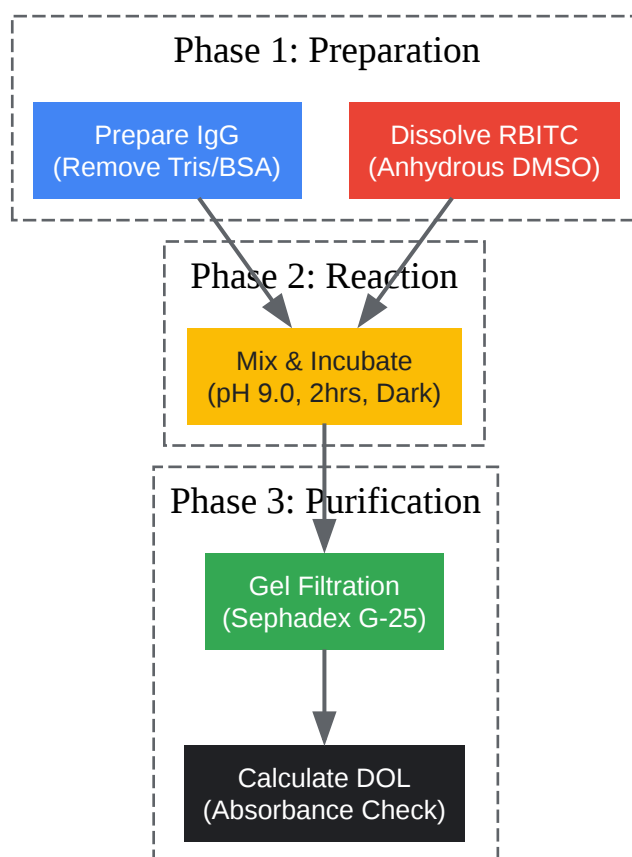
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Step 3: Conjugation Reaction

- Adjust protein concentration to 2–5 mg/mL in Carbonate Buffer (pH 9.0).
- Slowly add the calculated volume of RBITC-DMSO to the protein solution while stirring.
 - Note: Do not exceed 10% v/v DMSO in the final mixture to prevent protein denaturation.
- Incubate for 2 hours at room temperature or overnight at 4°C in the dark.

Step 4: Purification

Separate unreacted dye from the conjugate using a Gel Filtration column (e.g., Sephadex G-25) equilibrated with PBS.[1] The conjugate (high MW) will elute first; free dye (low MW) will remain in the column.[1]



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Figure 2: Optimized RBITC conjugation workflow.

Quality Control: Calculating Degree of Labeling (DOL)

To validate the protocol, measure absorbance at 280 nm (

) and the dye maximum (

, approx 555 nm).[1]

Formula:

[1]

- : ~150,000 g/mol [1]
- : 106,000 M⁻¹cm⁻¹[1][6]
- CF (Correction Factor): ~0.3 (Absorbance of RBITC at 280 nm relative to)

Interpretation:

- DOL < 1: Under-labeled. Increase dye molar excess or incubation time.
- DOL > 5: Over-labeled. Risk of fluorescence quenching and antibody precipitation.

References

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